

Personal protective equipment for handling 4-Amino-1,8-naphthalic anhydride

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Compound of Interest

Compound Name: 4-Amino-1,8-naphthalic anhydride

Cat. No.: B167272

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Essential Safety and Handling Guide for 4-Amino-1,8-naphthalic anhydride

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Amino-1,8-naphthalic anhydride**. Adherence to these procedures is vital for ensuring laboratory safety and minimizing health risks.

Hazard Identification and Immediate Precautions

4-Amino-1,8-naphthalic anhydride is a chemical that requires careful handling due to its potential health hazards. The primary risks associated with this compound include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]} It is also suspected of causing cancer and can be harmful if swallowed, inhaled, or in contact with skin.^{[1][2]}

Signal Word: Danger^{[1][2]}

Hazard Statements:

- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^{[1][2]}

- H350: May cause cancer.[1][2]
- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[2]

Given these hazards, it is imperative to use the recommended personal protective equipment (PPE) and follow strict handling and disposal protocols.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Amino-1,8-naphthalic anhydride** to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[2][3][4]	Protects against dust particles and potential splashes, preventing serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat.[1][2][3][4][5]	Prevents direct skin contact, which can cause irritation.
Respiratory Protection	A NIOSH-approved N95 dust mask or a respirator with P2 cartridges (EN 143).[2]	Minimizes the inhalation of the powdered chemical, which can cause respiratory tract irritation.[4]

Always ensure that an eyewash station and a safety shower are readily accessible in the work area.[3][4]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety.

Step-by-Step Handling and Storage Procedures

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[6] Confirm that all required PPE is correctly worn.

- Handling:
 - Avoid generating dust.[4][6]
 - Weigh and transfer the chemical carefully.
 - Keep the container tightly closed when not in use.[6][7][8]
 - Avoid contact with skin, eyes, and clothing.[4]
 - Wash hands thoroughly after handling.[5][8]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[4]
 - Keep the container tightly sealed to protect it from moisture.[4][8]
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[8]
 - The storage area should be secure and accessible only to authorized personnel.[6][7]

Emergency First Aid Procedures

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][5][7]
- In Case of Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water. If skin irritation persists, seek medical advice.[1][5][7]
- If Inhaled: Move the individual to fresh air and ensure they are in a position comfortable for breathing. If the person feels unwell, contact a poison control center or a doctor.[1][6][7]
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

Waste Disposal Plan

- Collection: All waste materials, including contaminated PPE and any unused product, should be collected in a clearly labeled, sealed container.
- Disposal: Dispose of the chemical waste in accordance with all local, regional, and national environmental regulations.^[7] Do not dispose of it down the drain or with regular trash. Contact a licensed professional waste disposal service to arrange for pickup and disposal.

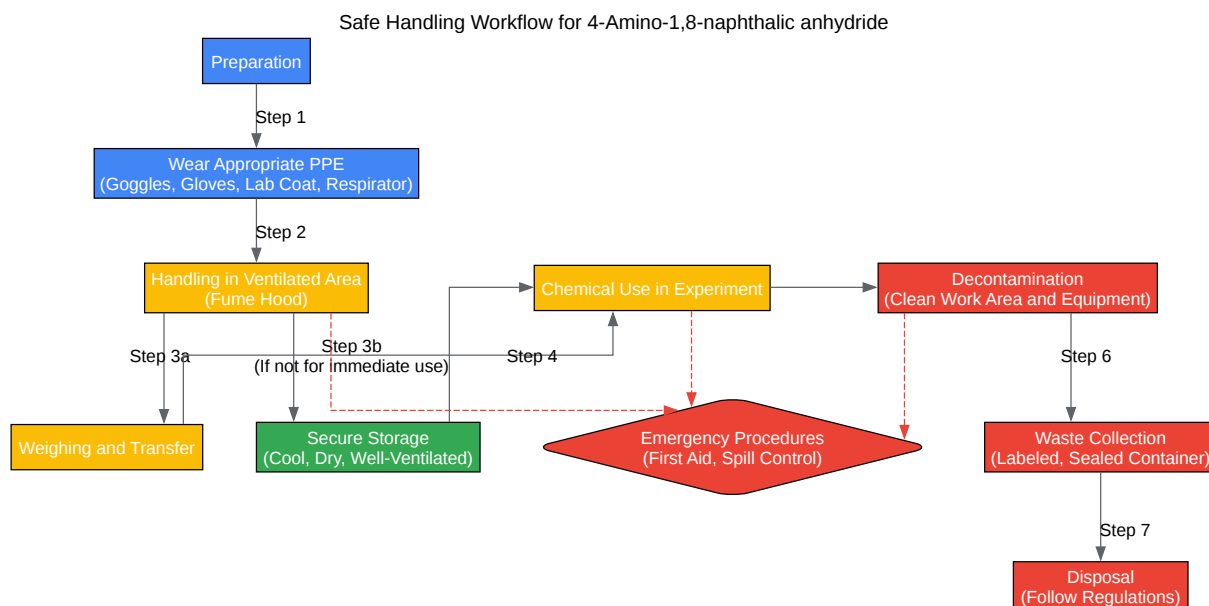
Chemical and Physical Properties

The following table summarizes key quantitative data for **4-Amino-1,8-naphthalic anhydride**.

Property	Value
CAS Number	6492-86-0 ^{[1][2][9]}
EC Number	229-372-4 ^{[1][2][9]}
Molecular Formula	C ₁₂ H ₇ NO ₃ ^[2]
Molecular Weight	213.19 g/mol ^[2]
Physical State	Powder ^[2]

Workflow for Safe Handling

The diagram below outlines the logical workflow for the safe handling and disposal of **4-Amino-1,8-naphthalic anhydride**.



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Caption: Workflow for handling **4-Amino-1,8-naphthalic anhydride**.

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